

performance of DZR (dezincification resistant) brass in high-temperature water circulation systems.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Brass

Cat. No.: B1175200

[Get Quote](#)

Performance of DZR Brass in High-Temperature Water Circulation Systems: A Comparative Guide

In high-temperature water circulation systems, material selection is critical to ensure longevity, safety, and optimal performance. Dezincification Resistant (DZR) **brass** has emerged as a key material, specifically engineered to overcome the limitations of standard **brass** alloys. This guide provides an objective comparison of DZR **brass** with standard **brass**, stainless steel, and cross-linked polyethylene (PEX), supported by experimental data and methodologies relevant to researchers and professionals in material science and fluid dynamics.

Material Composition and Key Properties

The fundamental differences in the performance of these materials stem from their composition.

- **Standard Brass:** Primarily an alloy of copper and zinc, typically with a zinc content greater than 15%.^[1] While cost-effective and easy to machine, its susceptibility to dezincification in certain water conditions is a significant drawback.^[1]

- DZR (Dezincification Resistant) **Brass**: A specialized **brass** alloy that includes small additions of dezincification inhibitors such as arsenic, antimony, or tin.[2] These elements form a protective layer that prevents the selective leaching of zinc. DZR **brass** is designed for use in aggressive water conditions and elevated temperatures.[1]
- Stainless Steel (SS 304/316): An iron-based alloy containing chromium (at least 10.5%), which forms a passive, self-healing oxide layer that provides excellent corrosion resistance. [3] Grade 316 includes molybdenum, offering enhanced resistance to chlorides and pitting corrosion compared to grade 304.[3][4]
- PEX (Cross-linked Polyethylene): A polymer material known for its flexibility, resistance to corrosion and scale buildup, and ease of installation.[5] PEX tubing is a popular choice for both potable water and hydronic heating applications.[5][6]

Performance Comparison in High-Temperature Water

The performance of these materials can be evaluated based on several key parameters: dezincification resistance, general corrosion rate, mechanical strength at elevated temperatures, and the potential for leaching harmful elements.

Dezincification Resistance

Dezincification is a form of corrosion where zinc is selectively leached from **brass** alloys, leaving behind a porous and mechanically weak copper structure.[1] This phenomenon is exacerbated by high temperatures and certain water chemistries, such as high chloride content and low pH.[1]

DZR **brass** is specifically formulated to resist this process. Standard **brass**, particularly alloys with a high zinc content, is highly susceptible to dezincification.[1] Stainless steel and PEX are not copper-zinc alloys and therefore are immune to dezincification.

Table 1: Comparison of Dezincification Resistance

Material	Dezincification Resistance in High-Temperature, Aggressive Water	Typical Dezincification Depth (ISO 6509 Test)
Standard Brass	Poor	Can exceed 200 µm, leading to failure[7]
DZR Brass	Excellent	Consistently below the 200 µm failure threshold[7]
Stainless Steel	Not Applicable (Immune)	0 µm
PEX	Not Applicable (Immune)	0 µm

General Corrosion and Durability

Beyond dezincification, general corrosion resistance is crucial for the longevity of components in a water circulation system.

- DZR **Brass** offers good overall corrosion resistance in a variety of water conditions, including fresh and salt water.[2]
- Standard **Brass** is more prone to general corrosion and can become porous and brittle over time, especially in aggressive water.
- Stainless Steel, particularly grade 316, provides superior resistance to a wide range of corrosive environments, including those with high chloride levels.[8] It is less susceptible to pitting and crevice corrosion than DZR **brass**.
- PEX is highly resistant to corrosion and scale buildup, which ensures consistent water flow over the system's lifespan.[5]

Table 2: General Performance Characteristics

Material	General Corrosion Resistance	High-Temperature Limit (Approx.)	Mechanical Strength
Standard Brass	Moderate	Lower than DZR brass	Good, but degrades with corrosion
DZR Brass	Good to Excellent	Up to 120°C (248°F)	Superior to standard brass
Stainless Steel	Excellent to Superior	Up to 870°C (1598°F) for SS304	Very High
PEX	Excellent (Immune to Corrosion)	Up to 93°C (200°F)	Flexible, lower than metals

Leaching of Harmful Elements

The leaching of lead and other harmful elements into potable water is a significant health concern.

- **Standard and DZR Brass:** Traditional **brass** alloys often contain lead to improve machinability. The process of dezincification can increase the rate of lead leaching. Modern DZR **brass** formulations are available in low-lead and lead-free versions to comply with drinking water regulations. However, even in DZR **brass**, some lead leaching can occur, though it is generally lower than in standard **brass** under corrosive conditions.
- **Stainless Steel:** A safe and hygienic material for potable water, with no risk of lead leaching. [9]
- **PEX:** Certified PEX tubing meets stringent standards (NSF/ANSI/CAN 61) for drinking water safety, ensuring no harmful chemicals leach into the water.[5]

Table 3: Lead Leaching Potential

Material	Potential for Lead Leaching	Notes
Standard Brass	High (if leaded)	Dezincification can accelerate leaching.
DZR Brass	Low to Moderate (if leaded)	Lead-free versions are available and recommended.
Stainless Steel	None	Inherently lead-free.[9]
PEX	None	Certified to NSF/ANSI/CAN 61 for potable water.[5]

Experimental Protocols

Dezincification Resistance Test (ISO 6509-1)

The standard accelerated test for determining the dezincification resistance of **brass** alloys is ISO 6509-1.

Objective: To measure the maximum depth of dezincification of a **brass** sample after exposure to a corrosive solution.

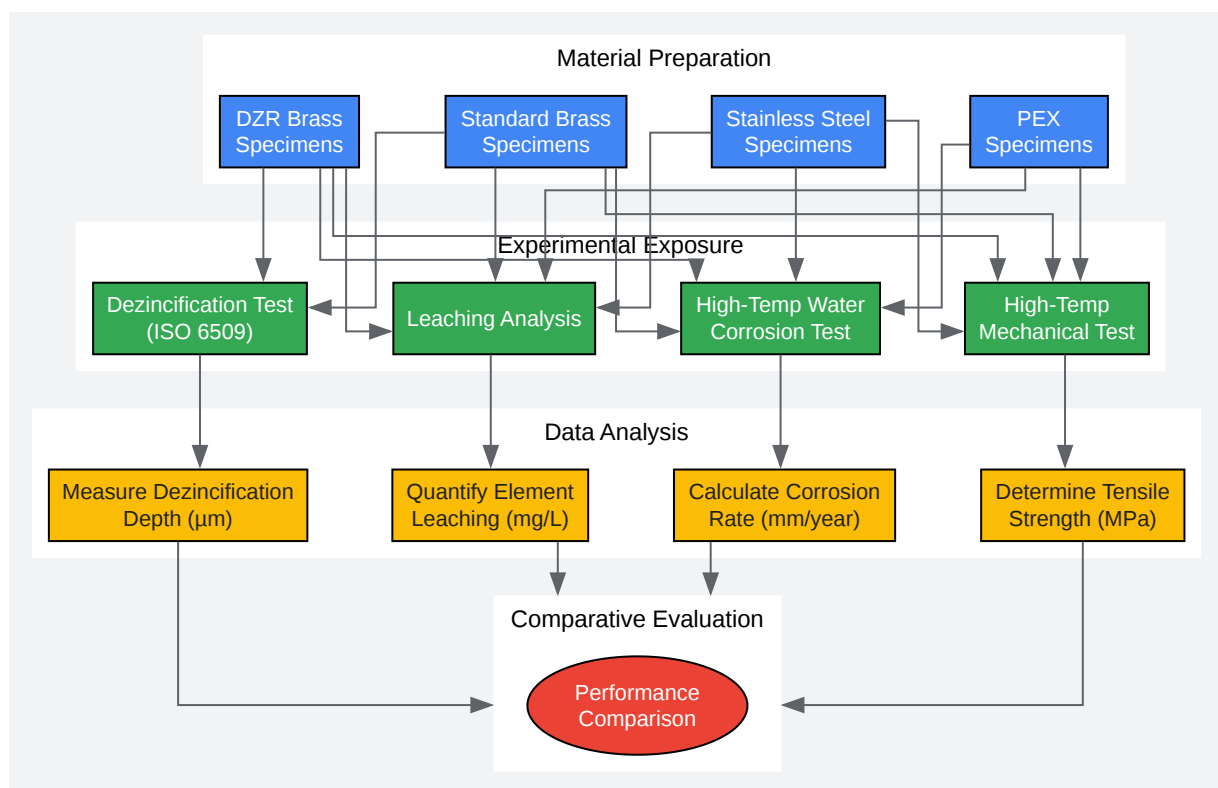
Methodology:

- **Sample Preparation:** A test specimen is taken from the **brass** component. The specimen is embedded in a non-conducting mounting material, such as phenolic resin, leaving a specific surface area exposed.[10][11] This surface is then wet-ground to at least a P500 grit finish. [10]
- **Test Solution:** The test solution is a 1% by mass copper (II) chloride (CuCl_2) solution prepared with deionized water.[11][12]
- **Exposure:** The prepared sample is immersed in the test solution. The solution is maintained at a constant temperature of $75^\circ\text{C} \pm 5^\circ\text{C}$ for a continuous period of 24 hours.[11][13]
- **Post-Exposure Analysis:** After 24 hours, the sample is removed, rinsed, and dried.[11] Any loose copper sponge that may have formed on the surface is removed.[10]

- Microscopic Examination: The sample is sectioned perpendicular to the exposed surface.[10] [13] This new cross-section is then prepared (ground and polished) for microscopic examination.[10]
- Measurement: Using an optical microscope, the maximum depth of dezincification (both plug and layer types) is measured in micrometers (μm).[13] This value is then compared against the acceptance criteria set by relevant product standards (e.g., a maximum depth of 200 μm).[7]

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the comparative evaluation of materials for high-temperature water systems.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for comparing material performance in high-temperature water.

Conclusion

The selection of materials for high-temperature water circulation systems requires a thorough evaluation of their long-term performance under specific operating conditions.

- DZR **brass** offers a significant improvement over standard **brass**, providing excellent resistance to dezincification, which is critical for the longevity and safety of plumbing and heating systems.[1]
- Stainless steel provides the highest level of corrosion resistance and mechanical strength, making it suitable for the most demanding applications, albeit at a higher cost.[4][8]
- PEX presents a flexible, corrosion-immune, and cost-effective alternative, particularly for residential and light commercial applications where its temperature and pressure limitations are not exceeded.[5]

For researchers and professionals, the choice between these materials will depend on a balance of factors including the specific water chemistry, operating temperature and pressure, desired service life, and overall project budget. While DZR **brass** provides a reliable and robust solution for many high-temperature applications, stainless steel and PEX offer distinct advantages in specific scenarios.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. blog.waterworksnz.co.nz [blog.waterworksnz.co.nz]
- 2. vpexco.com [vpexco.com]
- 3. reddit.com [reddit.com]
- 4. blog.brennaninc.com [blog.brennaninc.com]

- 5. outdoorboiler.com [outdoorboiler.com]
- 6. PexUniverse - PEX, Plumbing, Heating, HVAC Supplies [pexuniverse.com]
- 7. a1metallics.com [a1metallics.com]
- 8. Brass vs Stainless Steel: Which Material is More Corrosion-Resistant? [greytec.nl]
- 9. eaglefittings.com [eaglefittings.com]
- 10. Carrying out a dezincification test according to DIN EN ISO 6509-1 – Schmitz-Metallographie GmbH [schmitz-metallographie.de]
- 11. ica.ir [ica.ir]
- 12. intertekinform.com [intertekinform.com]
- 13. Determination of dezincification resistance of copper alloys with zinc | RISE [ri.se]
- To cite this document: BenchChem. [performance of DZR (dezincification resistant) brass in high-temperature water circulation systems.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175200#performance-of-dzr-dezincification-resistant-brass-in-high-temperature-water-circulation-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com